

A Researcher's Guide to [Met5]-Enkephalin Antibody Specificity and Performance

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Compound of Interest

Compound Name: [Met5]-Enkephalin, amide TFA

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For researchers, scientists, and drug development professionals, the selection of a highly specific and reliable antibody is paramount to the success of any experiment. This guide provides a comparative overview of commercially available antibodies targeting [Met5]-Enkephalin, an endogenous opioid pentapeptide involved in pain modulation, cell proliferation, and neurotransmission. We present available validation data, detailed experimental protocols, and visual workflows to aid in the selection of the most suitable antibody for your research needs.

[Met5]-Enkephalin, also known as opioid growth factor (OGF), is a crucial neuromodulator and growth factor. Its accurate detection is vital for advancing our understanding of its physiological and pathological roles. The specificity of the primary antibody is the most critical factor for obtaining reliable and reproducible results in immunoassays. This guide aims to provide an objective comparison of [Met5]-Enkephalin antibodies from various suppliers, focusing on the validation data that supports their specificity.

Comparative Analysis of Commercial [Met5]-Enkephalin Antibodies

The following table summarizes the key features and available validation data for a selection of commercially available [Met5]-Enkephalin antibodies. It is important to note that the level of validation can vary significantly between suppliers. Researchers are encouraged to review the datasheets and any cited publications for a comprehensive understanding of the antibody's performance.

Antibody (Supplier)	Host Species	Clonality	Applications Validated by Supplier	Validation Data Highlights
Abcam (ab22620)	Rabbit	Polyclonal	ICC/IF, IHC-P	ICC/IF in SH-SY5Y cells, IHC-P in human testis.
Novus Biologicals (NBP1-90944)	Rabbit	Polyclonal	WB, IHC, IHC-P	WB in PENK over-expression lysate, IHC-P in human adrenal gland and kidney.
GeneTex (GTX42620)	Rabbit	Polyclonal	IHC-P, IHC (Resin)	Staining in rat spinal cord abolished by pre-incubation with synthetic [Met5]-Enkephalin.
Thermo Fisher (PA1-30928)	Rabbit	Polyclonal	IHC (Frozen)	IHC analysis of mouse striatum tissue.
Immunostar (20065)	Rabbit	Polyclonal	IHC	Staining eliminated by pre-treatment with methionine enkephalin; partial blocking with leucine enkephalin. Confirmed specificity with CRISPR-mediated

knockdown in
vivo.[1]

Merck Millipore
(MAB350)

Mouse

Monoclonal

IHC, RIA

Recognizes both
Met- and Leu-
enkephalin.

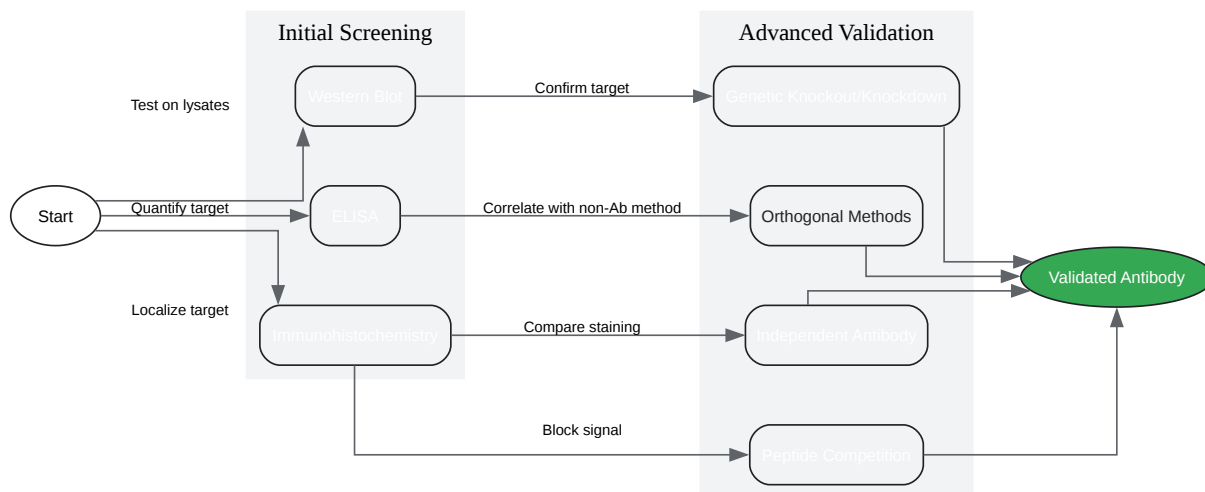
Performance Comparison of [Met5]-Enkephalin ELISA Kits

For the quantitative detection of [Met5]-Enkephalin, several ELISA kits are available. The table below compares the key performance characteristics of selected kits.

ELISA Kit (Supplier)	Assay Type	Sample Type	Sensitivity	Detection Range
Antibodies.com (A326976)	Competitive	Serum, plasma, other biological fluids	75.00 pg/ml	125.00-8000 pg/ml
MyBioSource (MBS755844)	Competitive	Body fluids, tissue homogenates, secretions	Not specified	Not specified
ELK Biotechnology (ELK8652)	Competitive Inhibition	Serum, plasma, cell lysates, cell culture supernates	77 pg/mL	125.00-8000 pg/mL
OriGene (S-1419)	Competitive	Not specified	IC50: 14 ng/ml	0-500 ng/ml

Key Validation Strategies for Antibody Specificity

To ensure the specificity of a [Met5]-Enkephalin antibody, a multi-pronged validation approach is recommended. The following diagram illustrates a comprehensive workflow for antibody validation.



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Caption: A comprehensive workflow for validating the specificity of a [Met5]-Enkephalin antibody.

Experimental Protocols

Detailed and optimized protocols are crucial for reproducible results. Below are representative protocols for key applications. Researchers should always refer to the supplier's specific recommendations for their chosen antibody.

Western Blotting Protocol (General)

- **Sample Preparation:** Lyse cells or tissues in RIPA buffer supplemented with protease inhibitors. Determine protein concentration using a BCA assay.
- **Gel Electrophoresis:** Load 20-30 µg of protein per lane on an SDS-PAGE gel. Run the gel until adequate separation is achieved.

- **Protein Transfer:** Transfer proteins to a PVDF or nitrocellulose membrane.
- **Blocking:** Block the membrane with 5% non-fat dry milk or BSA in TBST for 1 hour at room temperature.
- **Primary Antibody Incubation:** Incubate the membrane with the [Met5]-Enkephalin primary antibody (diluted in blocking buffer as recommended by the supplier) overnight at 4°C with gentle agitation.
- **Washing:** Wash the membrane three times for 5-10 minutes each with TBST.
- **Secondary Antibody Incubation:** Incubate the membrane with an appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- **Washing:** Repeat the washing step.
- **Detection:** Detect the signal using an enhanced chemiluminescence (ECL) substrate and image the blot.

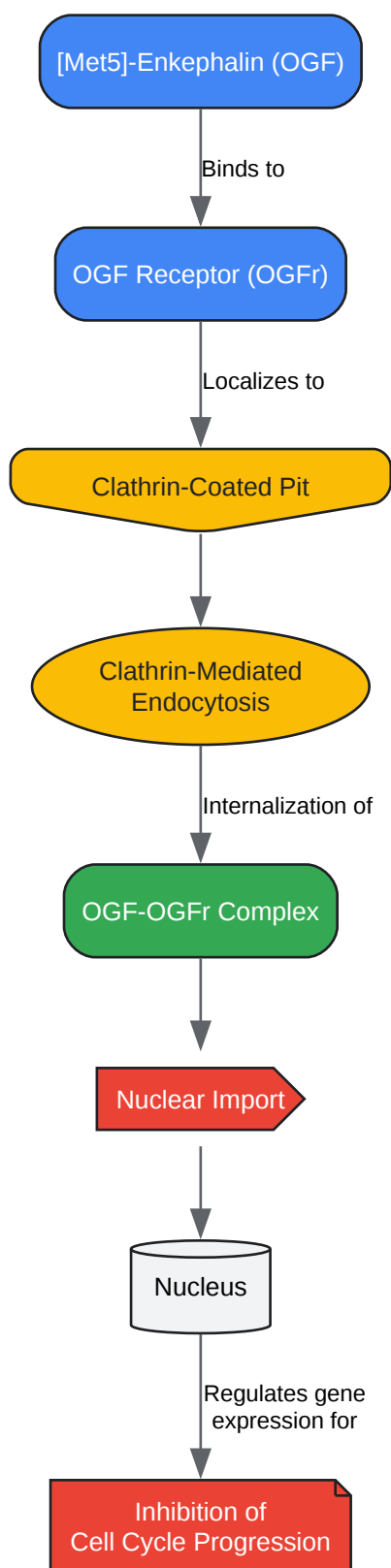
Immunohistochemistry (IHC-P) Protocol (General)

- **Deparaffinization and Rehydration:** Deparaffinize tissue sections in xylene and rehydrate through a graded series of ethanol to water.
- **Antigen Retrieval:** Perform heat-induced epitope retrieval (HIER) using a citrate buffer (pH 6.0) or Tris-EDTA buffer (pH 9.0).
- **Blocking:** Block endogenous peroxidase activity with 3% H₂O₂ and block non-specific binding with a blocking serum.
- **Primary Antibody Incubation:** Incubate sections with the [Met5]-Enkephalin primary antibody (diluted as recommended) overnight at 4°C in a humidified chamber.
- **Washing:** Wash sections with PBS or TBS.
- **Secondary Antibody Incubation:** Apply a biotinylated or polymer-based secondary antibody detection system.

- Detection: Use a streptavidin-HRP and a chromogen such as DAB to visualize the signal.
- Counterstaining: Counterstain with hematoxylin.
- Dehydration and Mounting: Dehydrate the sections and mount with a coverslip.

[Met5]-Enkephalin (Opioid Growth Factor) Signaling Pathway

[Met5]-Enkephalin, also known as Opioid Growth Factor (OGF), exerts its effects by binding to the OGF receptor (OGFr). This interaction initiates a signaling cascade that ultimately regulates cell proliferation. The following diagram illustrates the key steps in this pathway.



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Caption: The signaling pathway of [Met5]-Enkephalin (OGF) from receptor binding to the regulation of cell proliferation.

Conclusion and Best Practices

The validation of antibody specificity is a shared responsibility between the supplier and the researcher. While manufacturers provide initial validation data, it is crucial for researchers to perform in-house validation under their specific experimental conditions.

Best Practices for Researchers:

- Thoroughly review the manufacturer's data: Pay close attention to the applications for which the antibody has been validated and the tissues/cell lines used.
- Perform in-house validation: Always validate a new antibody lot in your specific application and with your samples.
- Include proper controls: Use positive and negative controls in all experiments. For [Met5]-Enkephalin, this could include tissues known to express the peptide (e.g., adrenal medulla, specific brain regions) and negative controls such as tissues from proenkephalin (PENK) knockout animals, if available.
- Perform peptide blocking/competition assays: Pre-incubating the antibody with an excess of the immunizing peptide should abolish the specific signal.
- Consider cross-reactivity: [Met5]-Enkephalin shares the first four amino acids with [Leu]-Enkephalin. It is important to assess potential cross-reactivity with related opioid peptides. Some studies suggest that polyclonal antibodies raised against [Met5]-enkephalin may cross-react with β -endorphin, as the first five amino acids are identical.^[2]
- Document everything: Keep detailed records of antibody lot numbers, dilutions, and experimental conditions.

By following these guidelines and utilizing the information presented in this guide, researchers can confidently select and validate [Met5]-Enkephalin antibodies, leading to more robust and reproducible scientific findings.

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